

## An In-depth Technical Guide on 4-(Trimethylsilyl)butanenitrile and Related Compounds

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For Researchers, Scientists, and Drug Development Professionals

## **Executive Summary**

This technical guide addresses the chemical properties, synthesis, and related compounds of the molecule specified as **4-(trimethylsilyl)butanenitrile**. Extensive database searches indicate that "**4-(trimethylsilyl)butanenitrile**" is not a commonly recognized or commercially available chemical entity. The scientific literature and chemical supplier catalogs predominantly feature structurally related but distinct compounds. This guide provides a detailed overview of these related molecules, including their molecular weights, chemical formulas, and experimental protocols. The aim is to equip researchers, scientists, and drug development professionals with a comprehensive understanding of this chemical space.

### **Nomenclature and Identification**

Initial searches for "**4-(trimethylsilyl)butanenitrile**" did not yield a direct match for a compound with this exact structure. Instead, the search results consistently pointed to several related silyl-substituted butanenitriles. This suggests that the requested name may be imprecise or refer to a less common isomer. The most frequently encountered and relevant analogues are detailed below.

## **Physicochemical Properties of Related Compounds**



To provide a useful reference, the quantitative data for the most relevant and structurally similar compounds are summarized in the table below. These compounds differ in the substitution on the silyl group or the butanenitrile backbone.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )	CAS Number
4- (Trimethoxysilyl)butan enitrile	C7H15NO3Si	189.28	55453-24-2
4- (Dichloromethylsilyl)b utyronitrile	C₅H∍Cl₂NSi	182.12	1190-16-5
4- (Trichlorosilyl)butaneni trile	C4H6Cl3NSi	202.54	1071-27-8
(3S)-4-Chloro-3- [(trimethylsilyl)oxy]but anenitrile	C7H14CINOSi	191.73	727382-14-1

# Experimental Protocols: Synthesis of a Related Compound

Given the lack of specific information for **4-(trimethylsilyl)butanenitrile**, a detailed experimental protocol for the synthesis of a closely related and well-documented compound, (3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile, is provided below. This compound is noted for its use in the synthesis of statins.[1]

Synthesis of (3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile[1][2]

#### Materials:

- (S)-4-chloro-3-hydroxybutanenitrile (52.5 g)
- Tetrahydrofuran (THF) (250 mL total)



- Trimethylsilyl chloride (57.2 g)
- Triethylamine (53.4 g)
- Sodium iodide (catalytic amount)
- 21% aqueous solution of sodium chloride (500 mL)
- Ethyl acetate (600 mL total)
- Anhydrous sodium sulfate

#### Procedure:

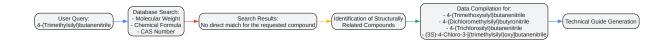
- A solution of (S)-4-chloro-3-hydroxybutanenitrile (52.5 g) in THF (150 mL) is charged into a reaction vessel under an inert atmosphere at 25 °C.
- Trimethylsilyl chloride (57.2 g) is added to the solution, and the mixture is stirred for 10 minutes at 20 °C.
- A solution of triethylamine (53.4 g) in THF (100 mL) is added dropwise to the reaction mixture, ensuring the temperature is maintained below 40 °C.
- A catalytic amount of sodium iodide is added to the mixture, which is then stirred for 5 hours at 40 °C.
- The reaction progress is monitored by Gas Chromatography (GC) and Thin-Layer Chromatography (TLC) to confirm the complete conversion of the starting material.
- Upon completion, the reaction mixture is cooled to 0 °C.
- A 21% aqueous solution of sodium chloride (500 mL) is added, and the product is extracted with ethyl acetate (2 x 300 mL).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield (3S)-4-Chloro-3[(trimethylsilyl)oxy]butanenitrile as a light brown liquid (84.0 g, 99% yield).

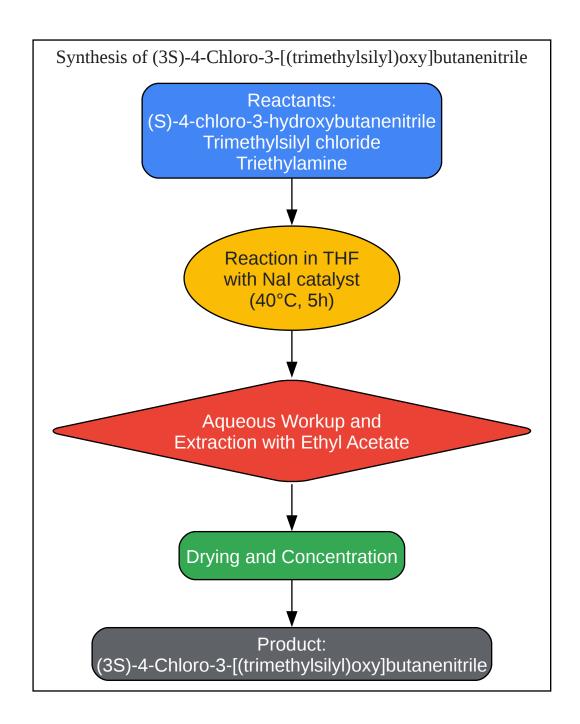


## **Logical Workflow and Visualization**

The following diagrams illustrate the logical workflow for identifying the correct chemical information and a representative experimental workflow.







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#### References

- 1. (3S)-4-Chloro-3-[(triMethylsilyl)oxy]butanenitrile | 727382-14-1 [chemicalbook.com]
- 2. (3S)-4-Chloro-3-[(triMethylsilyl)oxy]butanenitrile synthesis chemicalbook [chemicalbook.com]
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